

ML365 Aqueous Solubility Technical Support Center

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML365

Cat. No.: B15586086

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on improving the aqueous solubility of **ML365**. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and relevant pathway diagrams to support your research.

Troubleshooting Guide: ML365 Precipitation in Aqueous Solutions

Encountering precipitation when preparing aqueous solutions of **ML365** is a common challenge due to its low intrinsic water solubility. This guide provides a step-by-step approach to troubleshoot and resolve these issues.

Issue 1: Precipitate forms immediately upon adding **ML365** stock solution to aqueous buffer.

Potential Cause	Recommended Solution
Exceeding Solubility Limit: The final concentration of ML365 in the aqueous medium is above its solubility limit.	1. Decrease Final Concentration: Lower the target concentration of ML365 in your experiment. 2. Perform Serial Dilutions: Instead of a single large dilution, perform several smaller, stepwise dilutions. This gradual decrease in the concentration of the organic solvent (like DMSO) can prevent the compound from crashing out.
Rapid Solvent Change: The abrupt shift from a highly organic solvent (e.g., 100% DMSO) to a completely aqueous environment causes the hydrophobic ML365 to precipitate.	Intermediate Dilution: Prepare an intermediate dilution of the ML365 stock in your cell culture medium or buffer before making the final dilution.
High Final DMSO Concentration: While DMSO aids initial dissolution, a high final concentration can be toxic to cells and may still lead to precipitation upon further dilution in the final aqueous volume.	Minimize DMSO: Ensure the final concentration of DMSO in your experimental setup is as low as possible, ideally $\leq 0.1\%$. Always include a vehicle control with the same final DMSO concentration.

Issue 2: The solution is initially clear but becomes cloudy or shows precipitate over time.

Potential Cause	Recommended Solution
Temperature Fluctuations: A decrease in temperature can lower the solubility of ML365, causing it to precipitate out of a saturated or near-saturated solution.	Maintain Constant Temperature: Prepare and use the solutions at a consistent temperature. If you observe precipitation after storage at a lower temperature (e.g., 4°C), gently warm the solution to 37°C and mix to redissolve before use.
Prolonged Storage in Aqueous Solution: ML365 may not be stable in aqueous buffers for extended periods, leading to degradation or precipitation.	Prepare Fresh Solutions: It is best practice to prepare the final aqueous working solution of ML365 immediately before use. Avoid long-term storage of diluted aqueous solutions.
Interaction with Media Components: Components within the cell culture medium or buffer (e.g., salts, proteins) may interact with ML365, reducing its solubility.	Evaluate Different Media/Buffers: If precipitation is consistently observed in a specific medium, consider testing an alternative formulation.

Issue 3: Inconsistent experimental results.

Potential Cause	Recommended Solution
Undissolved ML365: The presence of micro-precipitates, not always visible to the naked eye, can lead to a lower and more variable effective concentration of the compound.	1. Confirm Complete Dissolution: After preparing your final solution, visually inspect it for any cloudiness or particulate matter. 2. Sonication: Gentle sonication can help to break up small aggregates and ensure complete dissolution.^[1] 3. Warming: Gently warming the solution can also aid in dissolving any remaining precipitate. ^[1]

Frequently Asked Questions (FAQs)

Q1: What is the measured aqueous solubility of **ML365**?

A1: The aqueous solubility of **ML365** is low. In a 1:1 mixture of Phosphate-Buffered Saline (PBS) at pH 7.4 and acetonitrile, the solubility was determined to be 1.30 µM (approximately

0.47 µg/mL).[2] In a QPatch assay medium, the solubility was even lower at 0.47 µM (approximately 0.17 µg/mL).[2]

Q2: In which organic solvents is **ML365** soluble?

A2: **ML365** exhibits good solubility in several organic solvents. The following table summarizes the solubility in commonly used solvents.

Solvent	Solubility (mg/mL)	Solubility (mM)
DMSO	≥ 100	≥ 277.46
Ethanol	18.02	50

Data sourced from MedchemExpress and Tocris Bioscience.[1]

Q3: How should I prepare a stock solution of **ML365**?

A3: It is recommended to prepare a high-concentration stock solution in 100% DMSO. For example, a 10 mM stock solution can be prepared and stored in aliquots to avoid repeated freeze-thaw cycles. Store stock solutions at -20°C for up to one year or at -80°C for up to two years.[1]

Q4: Are there established protocols for preparing **ML365** for in vivo studies?

A4: Yes, due to its low aqueous solubility, co-solvent formulations are necessary for in vivo administration. Two common protocols are provided in the "Experimental Protocols" section below. These formulations aim to keep **ML365** in solution when introduced into an aqueous physiological environment.

Q5: How stable is **ML365** in aqueous solutions?

A5: **ML365** has been shown to be stable in a solution of 1:1 PBS (pH 7.4)/acetonitrile for at least 48 hours at room temperature, with 100% of the compound remaining.[2] However, the stability in purely aqueous buffers over long periods may be limited, and it is always recommended to prepare fresh working solutions.

Experimental Protocols

Protocol 1: Preparation of **ML365** for In Vivo Administration (PEG300/Tween-80 Formulation)

This protocol yields a clear solution with a solubility of ≥ 3 mg/mL (8.32 mM).[\[1\]](#)

Materials:

- **ML365**
- DMSO (Dimethyl sulfoxide)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **ML365** in DMSO (e.g., 30 mg/mL).
- In a sterile tube, add the required volume of the **ML365** DMSO stock solution.
- Add PEG300 to the tube. The final composition should be 40% PEG300. Mix thoroughly until the solution is clear.
- Add Tween-80 to the mixture. The final composition should be 5% Tween-80. Mix until uniform.
- Add saline to reach the final desired volume. The final composition should be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Vortex the final solution to ensure homogeneity.

Protocol 2: Preparation of **ML365** for In Vivo Administration (Corn Oil Formulation)

This protocol is suitable for experiments where a PEG-based vehicle is not desired and yields a clear solution with a solubility of ≥ 3 mg/mL (8.32 mM).[\[1\]](#)

Materials:

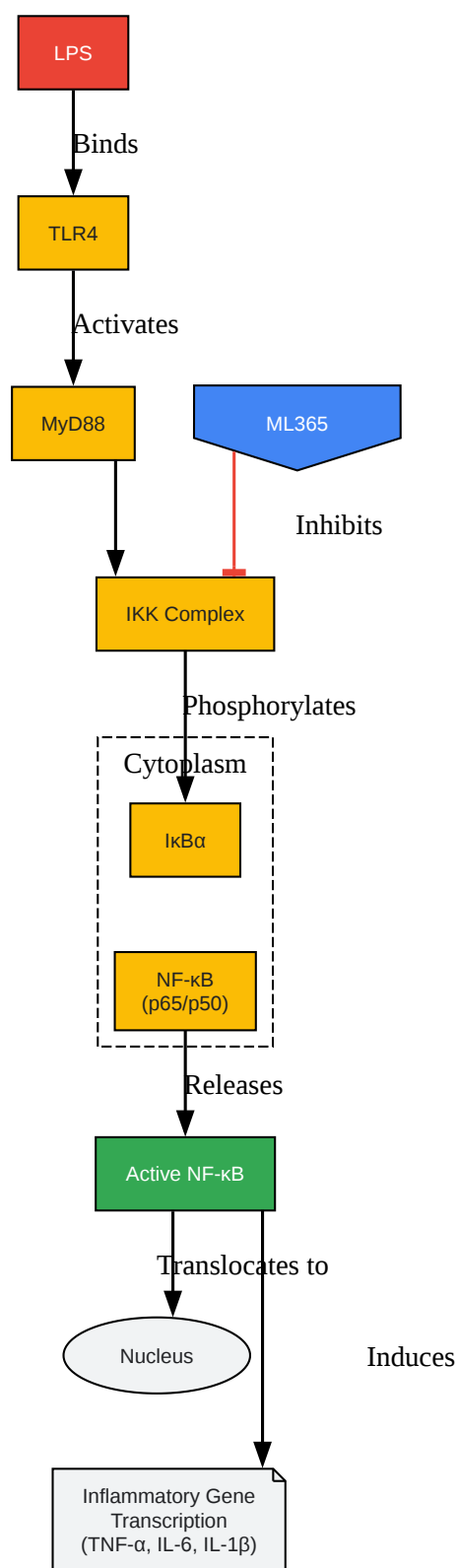
- **ML365**
- DMSO (Dimethyl sulfoxide)
- Corn Oil

Procedure:

- Prepare a stock solution of **ML365** in DMSO (e.g., 30 mg/mL).
- In a sterile tube, add the required volume of the **ML365** DMSO stock solution.
- Add corn oil to the tube to achieve the final desired volume. The final composition will be 10% DMSO and 90% Corn Oil.
- Mix thoroughly until a clear and uniform solution is obtained.

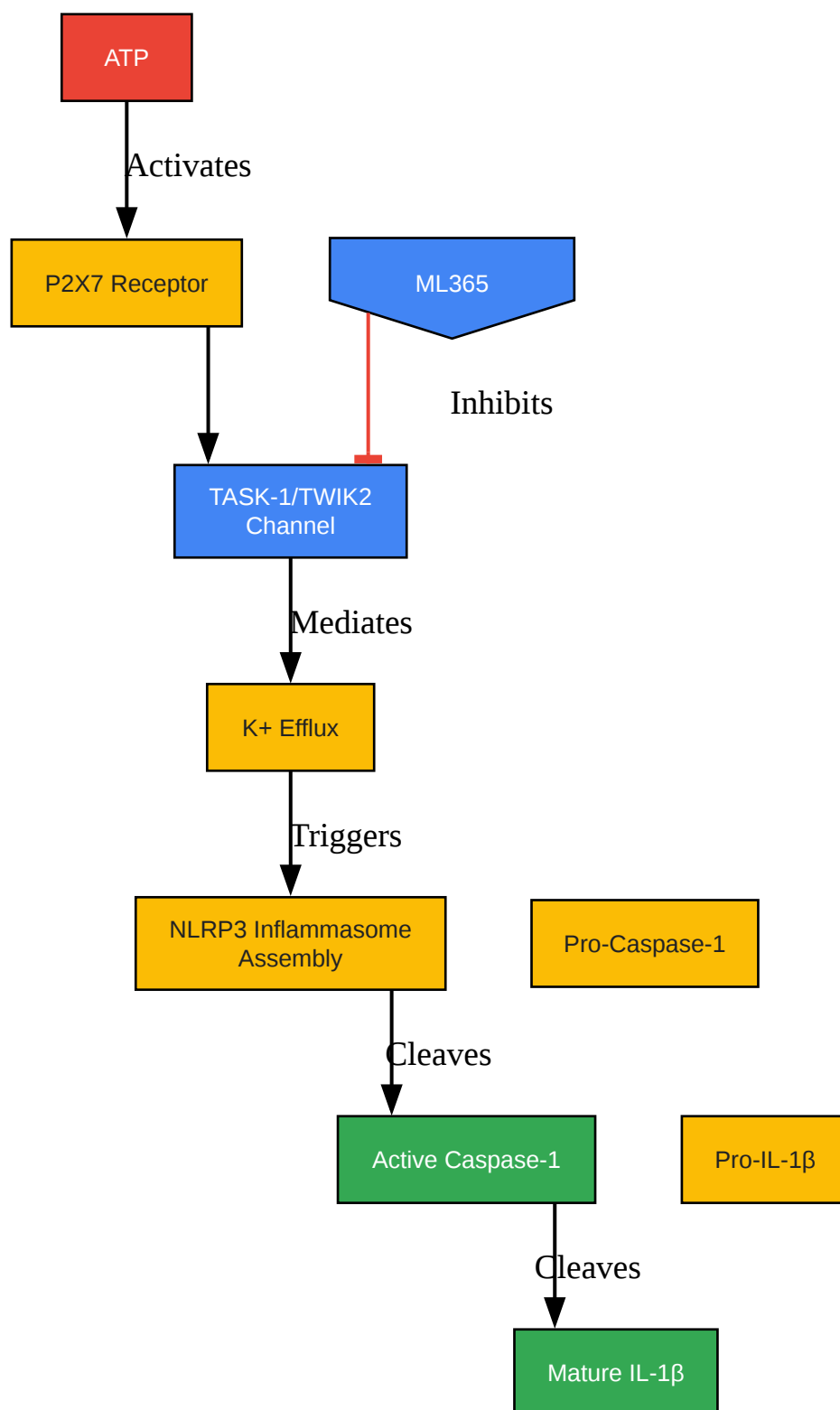
Signaling Pathways and Workflows

The following diagrams illustrate the signaling pathways involving **ML365** and a general workflow for preparing aqueous solutions.



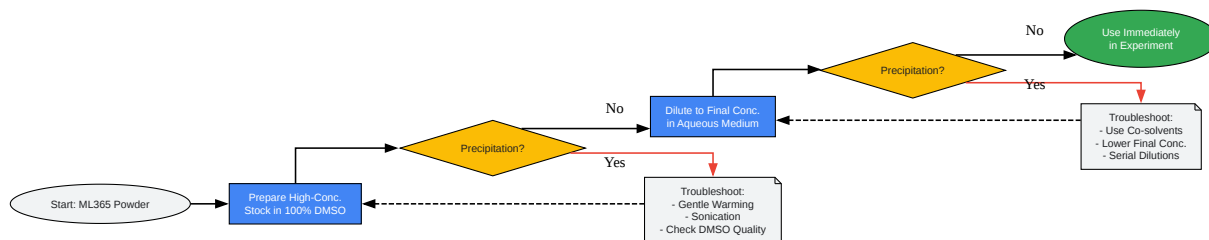
[Click to download full resolution via product page](#)

Caption: **ML365** inhibits the LPS-induced NF-κB signaling pathway.



[Click to download full resolution via product page](#)

Caption: **ML365** inhibits the ATP-induced NLRP3 inflammasome via TASK-1/TWIK2.



[Click to download full resolution via product page](#)

Caption: Logical workflow for preparing **ML365** aqueous solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 2. ML365: Development of Bis-Amides as Selective Inhibitors of the KCNK3/TASK1 Two Pore Potassium Channel - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ML365 Aqueous Solubility Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15586086/docs#ml365-aqueous-solubility-technical-support-center\]](https://www.benchchem.com/product/b15586086/docs#ml365-aqueous-solubility-technical-support-center)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)